

An In-depth Technical Guide to Isepamicin: Chemical Structure and Properties

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Compound of Interest

Compound Name: Isepamicin

Cat. No.: B1207981

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Isepamicin is a semi-synthetic aminoglycoside antibiotic derived from gentamicin B.[1] It is recognized by the World Health Organization as a Critically Important Antimicrobial for human medicine.[2][3] This guide provides a detailed overview of its chemical structure, physicochemical properties, mechanism of action, and antibacterial activity, tailored for researchers, scientists, and drug development professionals.

Chemical Structure and Synthesis

Isepamicin is structurally related to gentamicin and amikacin.[4] Its chemical formula is $C_{22}H_{43}N_5O_{12}$. [4]

IUPAC Name: (2S)-3-amino-N-[(1R,2S,3S,4R,5S)-5-amino-4-[(2R,3R,4S,5S,6R)-6-(aminomethyl)-3,4,5-trihydroxyoxan-2-yl]oxy-2-[(2R,3R,4R,5R)-3,5-dihydroxy-5-methyl-4-(methylamino)oxan-2-yl]oxy-3-hydroxycyclohexyl]-2-hydroxypropanamide

CAS Number: 58152-03-7

Synthesis: **Isepamicin** can be synthesized by the derivatization of gentamicin B. One method involves the interaction of gentamicin B with N-tert-butoxycarbonyloxy-phthalimide to obtain 3,6'-di-N-tert-butoxycarbonyl-gentamicin B. This intermediate is then treated with N-(S-β-benzyloxycarbonylamino-α-hydroxypropionyloxy) succinimide in N,N-dimethylformamide to yield 1-N-(S-β-benzyloxycarbonyl-α-hydroxypropionyl)-3,6'-di-N-tert-butoxycarbonyl-gentamicin B. The final product, **isepamicin**, is obtained after hydrogenation in the presence of a palladium catalyst and treatment with trifluoroacetic acid.

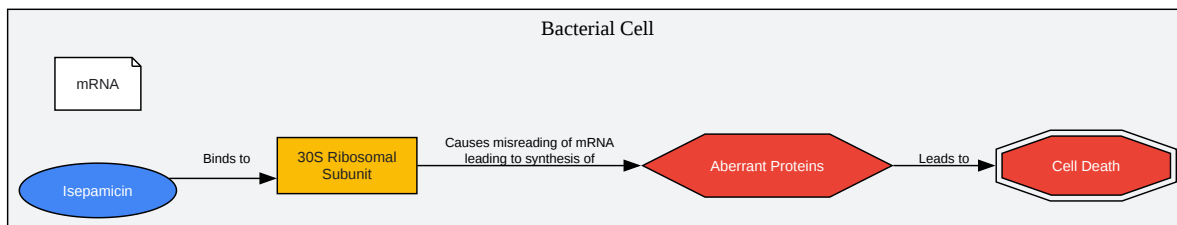
Physicochemical Properties

The physicochemical properties of **isepamicin** are summarized in the table below.

Property	Value	Reference
Molecular Weight	569.6 g/mol	
Hydrogen Bond Acceptors	17	
Hydrogen Bond Donors	12	
Rotatable Bonds	10	
Topological Polar Surface Area	297.72 Å ²	
XLogP	-5.87	
Solubility (Isepamicin Sulfate)	≥34.3 mg/mL in H ₂ O	

Mechanism of Action

Isepamicin, like other aminoglycosides, exerts its bactericidal effect by inhibiting protein synthesis in susceptible bacteria. The process involves the binding of the antibiotic to the bacterial 30S ribosomal subunit. This interaction interferes with the initiation complex of protein synthesis and causes misreading of the mRNA. The resulting production of aberrant proteins leads to the disruption of the bacterial cell membrane and ultimately cell death. **Isepamicin** is notably effective against strains that produce aminoglycoside-modifying enzymes, which confer resistance to other drugs in its class.



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Caption: Mechanism of action of **Isepamicin**.

Antibacterial Spectrum and Activity

Isepamicin is a broad-spectrum aminoglycoside with activity primarily against Gram-negative bacteria, including members of the Enterobacteriaceae family and *Pseudomonas aeruginosa*. It is also effective against staphylococci. Anaerobes, *Neisseria* species, and streptococci are generally resistant.

The in vitro activity of **iseipamicin** against various clinical isolates is presented below as Minimum Inhibitory Concentrations (MICs). The MIC is the lowest concentration of an antimicrobial drug that prevents visible growth of a microorganism after overnight incubation.

Organism	MIC ₅₀ (mg/L)	MIC ₉₀ (mg/L)	Reference
Enterobacteriaceae	-	1.1 - 8.5	
<i>Pseudomonas aeruginosa</i>	-	7.8	
<i>Acinetobacter</i> spp.	-	7.2	
Staphylococci	-	0.5 - 6.9	
Enterococci	-	>64	
<i>Streptococcus</i> spp.	-	>64	

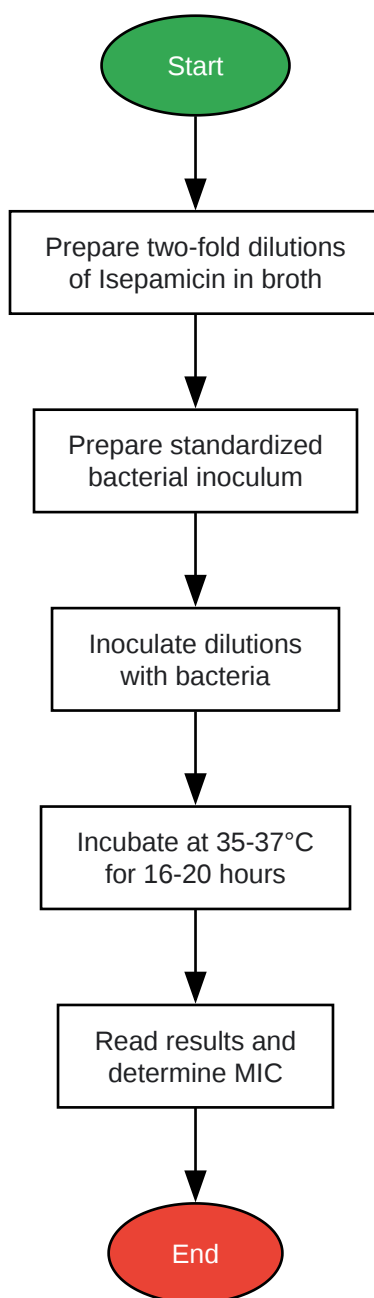
Experimental Protocols

Determination of Minimum Inhibitory Concentration (MIC)

A standard method for determining the MIC of an antibiotic is the broth microdilution method.

Protocol:

- Preparation of Antibiotic Dilutions: A series of twofold dilutions of **isepamicin** are prepared in a liquid growth medium (e.g., Mueller-Hinton broth) in a microtiter plate.
- Inoculum Preparation: A standardized inoculum of the test bacterium (e.g., 5×10^5 CFU/mL) is prepared.
- Inoculation: Each well of the microtiter plate containing the antibiotic dilutions is inoculated with the bacterial suspension. A growth control well (no antibiotic) and a sterility control well (no bacteria) are also included.
- Incubation: The microtiter plate is incubated at a specified temperature (e.g., 35-37°C) for 16-20 hours.
- Interpretation: The MIC is determined as the lowest concentration of **isepamicin** that completely inhibits visible growth of the bacterium.



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Caption: Workflow for MIC determination.

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